

Application Notes and Protocols for UV-Cured Coatings with Pigment Yellow 183

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Compound of Interest

Compound Name: *Pigment Yellow 183*

Cat. No.: *B1218173*

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These application notes provide a comprehensive guide to formulating and characterizing UV-cured coatings incorporating **Pigment Yellow 183** (PY 183). This document outlines the material's properties, provides starting formulations, details experimental protocols for preparation and testing, and offers troubleshooting guidance.

Introduction to Pigment Yellow 183 in UV-Cured Coatings

Pigment Yellow 183 (C.I. No. 18792) is a monoazo calcium salt lake pigment that offers a reddish-yellow shade.^{[1][2]} Its excellent heat stability, lightfastness, and migration resistance make it a suitable candidate for UV-cured coatings where long-term color stability and durability are required.^{[1][2][3][4]} UV-cured coatings are solvent-free formulations that polymerize rapidly upon exposure to ultraviolet radiation, offering environmental benefits and high production speeds.^{[5][6]} The incorporation of pigments like PY 183 into these systems requires careful consideration of formulation components to ensure proper dispersion, cure, and final film properties.

Properties of Pigment Yellow 183

A summary of the key physical and chemical properties of **Pigment Yellow 183** is presented in Table 1. Understanding these properties is crucial for successful formulation development.

Table 1: Properties of **Pigment Yellow 183**

Property	Value	References
C.I. Name	Pigment Yellow 183	[7]
C.I. Number	18792	[7]
CAS Number	65212-77-3	[7]
Chemical Type	Monoazo, Ca	[3]
Hue	Reddish Yellow	[7]
Heat Resistance	Up to 300 °C	[2]
Lightfastness (1-8 scale)	7-8	[2]
Migration Resistance (1-5 scale)	5	[2]

Starting Formulations for UV-Cured Coatings with **Pigment Yellow 183**

The following are starting point formulations for a UV-cured coating featuring **Pigment Yellow 183**. These formulations can be adapted based on specific performance requirements. All percentages are by weight.

Table 2: Starting Formulation for a UV-Cured Yellow Coating

Component	Function	Percentage (%)
Urethane Acrylate Oligomer	Resin Backbone	40 - 60
Trimethylolpropane Triacrylate (TMPTA)	Monomer (Reactive Diluent)	20 - 30
Pigment Yellow 183	Colorant	5 - 15
Dispersant	Pigment Wetting & Stabilization	1 - 3
Photoinitiator Blend (e.g., BAPO/ α -hydroxyketone)	UV Curing Initiator	3 - 7
Leveling Agent	Surface Properties	0.1 - 1
Defoamer	Air Release	0.1 - 0.5

Note: The choice of oligomer will significantly impact the flexibility, chemical resistance, and adhesion of the final coating. The monomer selection influences viscosity and cure speed. The photoinitiator blend is critical for achieving both surface and through-cure in a pigmented system.

Experimental Protocols

Pigment Dispersion Preparation

Proper dispersion of **Pigment Yellow 183** is critical to achieve optimal color strength, gloss, and stability.

Materials and Equipment:

- **Pigment Yellow 183**
- Dispersant
- Acrylate Monomer (e.g., TMPTA)
- High-speed disperser (e.g., Cowles dissolver) or bead mill

- Beaker or appropriate mixing vessel
- Grindometer

Protocol:

- In a suitable vessel, combine the acrylate monomer and the dispersant.
- Mix at low speed until the dispersant is fully dissolved.
- Gradually add the **Pigment Yellow 183** powder to the liquid mixture under continuous agitation.
- Once all the pigment is added, increase the disperser speed to create a vortex. The tip speed should be in the range of 18-25 m/s for a high-speed disperser.
- Continue dispersing for 30-60 minutes, monitoring the temperature to ensure it does not exceed 60°C.
- Check the dispersion quality using a grindometer. A Hegman gauge reading of 6-7 is typically acceptable for many coating applications.
- If a finer dispersion is required, process the mixture in a bead mill.

UV-Cured Coating Formulation

Protocol:

- To the pigment dispersion from section 4.1, add the urethane acrylate oligomer and mix at a moderate speed until homogeneous.
- In a separate container, pre-dissolve the photoinitiator blend in a small portion of the monomer.
- Add the dissolved photoinitiator solution to the main batch and mix thoroughly.
- Add the leveling agent and defoamer and mix at a low speed for an additional 10-15 minutes to ensure homogeneity and allow for de-aeration.

Coating Application and UV Curing

Materials and Equipment:

- Substrate (e.g., steel panels, plastic sheets)
- Film applicator (e.g., wire-wound bar, doctor blade)
- UV curing unit with a medium-pressure mercury lamp or LED lamp
- Radiometer

Protocol:

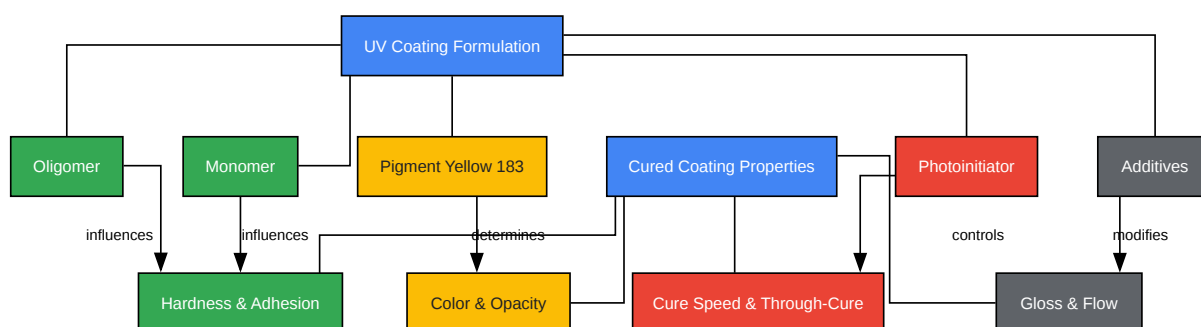
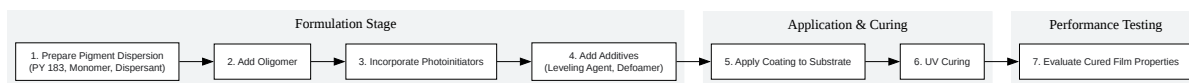
- Apply the formulated coating to the desired substrate using a film applicator to achieve a controlled wet film thickness (e.g., 25-50 μm).
- Immediately pass the coated substrate under the UV lamp.
- The required UV dose will depend on the pigment concentration, film thickness, and photoinitiator system. A typical starting point is a UV dose of 500-1000 mJ/cm^2 and an irradiance of 300-500 mW/cm^2 .[\[8\]](#)
- Adjust the belt speed of the conveyor to control the UV dose.
- Allow the cured coating to cool to room temperature before testing.

Performance Testing of Cured Coatings

Table 3: Testing Protocols for Cured Film Properties

Test	Standard Method	Description
Degree of Cure	FTIR Spectroscopy	Monitor the disappearance of the acrylate double bond peak at $\sim 810\text{ cm}^{-1}$ and $\sim 1635\text{ cm}^{-1}$.
Adhesion	ASTM D3359 (Cross-hatch)	Assess the adhesion of the coating to the substrate by making a lattice pattern and applying pressure-sensitive tape.
Hardness	ASTM D3363 (Pencil Hardness)	Determine the hardness of the coating by attempting to scratch the surface with pencils of known hardness.
Solvent Resistance	ASTM D5402 (MEK Rub Test)	Evaluate the resistance of the coating to methyl ethyl ketone by rubbing with a soaked cloth.
Gloss	ASTM D523	Measure the specular gloss of the coating at a specified angle (e.g., 20° , 60° , 85°).
Color	Spectrophotometer	Measure the CIELAB color coordinates (L, a, b*) to quantify the color of the coating.

Visualization of Workflows and Relationships



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